

# Application Notes and Protocols: Tetrabutylammonium Bromodiiodide as a Novel Electrolyte in Batteries

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## Compound of Interest

Compound Name: *Tetrabutylammonium  
Bromodiiodide*

Cat. No.: *B1417920*

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## Introduction

**Tetrabutylammonium bromodiiodide** (TBABI) is a quaternary ammonium polyhalide salt that holds potential for application in advanced energy storage systems. Its structure, comprising a large organic cation (tetrabutylammonium,  $\text{TBA}^+$ ) and a mixed halide anion (bromodiiodide,  $[\text{I}_2\text{Br}]^-$ ), suggests suitability for use in non-aqueous or deep eutectic solvent-based batteries. The presence of the redox-active  $[\text{I}_2\text{Br}]^-$  anion makes it a particularly interesting candidate for redox flow batteries or as a redox mediator in other battery chemistries.

These application notes provide a comprehensive guide for the synthesis, characterization, and evaluation of TBABI as a battery electrolyte. Due to the novelty of this compound in energy storage applications, the following sections focus on establishing foundational protocols for its investigation.

## Potential Applications

Based on the chemistry of its constituent ions, TBABI is a promising candidate for the following battery applications:

- Redox Flow Batteries (RFBs): The  $[I_2Br]^-$  anion can undergo reversible electrochemical reactions, making it a potential active species for either the catholyte or anolyte in a non-aqueous RFB. The large TBA<sup>+</sup> cation can provide solubility in a variety of organic solvents.
- Electrolyte Additive: Quaternary ammonium salts are known to suppress dendrite formation in metal-anode batteries (e.g., Zinc or Lithium). TBABI could serve as a dual-function additive, providing both dendrite suppression and potentially enhancing charge transfer kinetics through its polyhalide anion.
- Deep Eutectic Solvents (DES): Tetrabutylammonium halides are excellent hydrogen bond acceptors and can form DES with various hydrogen bond donors. A TBABI-based DES could function as a non-flammable, low-volatility electrolyte.

## Experimental Protocols

### Protocol 1: Synthesis of Tetrabutylammonium Bromodiiodide (TBABI)

This protocol describes the synthesis of TBABI from commercially available precursors, tetrabutylammonium bromide (TBAB) and elemental iodine ( $I_2$ ).

Materials:

- Tetrabutylammonium bromide (TBAB), dried under vacuum
- Iodine ( $I_2$ ), resublimed
- Ethanol, absolute
- Diethyl ether, anhydrous
- Round-bottom flask with magnetic stirrer
- Reflux condenser
- Rotary evaporator
- Schlenk line or glovebox for handling hygroscopic materials

#### Procedure:

- In a round-bottom flask, dissolve 1.0 equivalent of dried tetrabutylammonium bromide in a minimal amount of absolute ethanol with stirring.
- To this solution, add 1.0 equivalent of elemental iodine portion-wise.
- Once the iodine is fully added, attach a reflux condenser and heat the mixture to a gentle reflux (approximately 60-70 °C) for 2-4 hours. The solution should turn a deep reddish-brown.
- After the reaction is complete, allow the solution to cool to room temperature.
- Remove the ethanol using a rotary evaporator until a viscous oil or solid precipitate is obtained.
- To precipitate the product, add an excess of cold, anhydrous diethyl ether to the flask and stir vigorously. A dark crystalline solid should form.
- Isolate the solid product by vacuum filtration.
- Wash the collected solid with several portions of cold diethyl ether to remove any unreacted iodine.
- Dry the final product, **tetrabutylammonium bromodiiodide**, under high vacuum for at least 24 hours to remove all residual solvents. Store the final product in an inert atmosphere (e.g., in a glovebox) as it may be hygroscopic.

## Protocol 2: Preparation of a TBABI-Based Electrolyte

This protocol outlines the preparation of a standard electrolyte solution for electrochemical testing.

#### Materials:

- Synthesized **Tetrabutylammonium Bromodiiodide (TBABI)**
- Anhydrous solvent (e.g., acetonitrile, propylene carbonate)

- Volumetric flask
- Analytical balance
- Inert atmosphere glovebox

Procedure:

- Inside an inert atmosphere glovebox, accurately weigh the desired amount of TBABI needed to achieve the target concentration (e.g., 0.1 M or 0.5 M).
- Transfer the weighed TBABI to a clean, dry volumetric flask.
- Add a small amount of the chosen anhydrous solvent to the flask to dissolve the salt.
- Once dissolved, add more solvent up to the calibration mark of the volumetric flask.
- Cap the flask and mix thoroughly by inversion until a homogeneous solution is formed.
- The electrolyte is now ready for electrochemical characterization.

## Protocol 3: Electrochemical Characterization

This section details the procedures for determining the fundamental electrochemical properties of the TBABI electrolyte.

### A. Determination of Ionic Conductivity

Equipment:

- Conductivity meter with a two-electrode conductivity cell
- Temperature-controlled environment (e.g., water bath or oven)
- Electrolyte solution prepared as per Protocol 2

Procedure:

- Calibrate the conductivity meter and cell using standard solutions of known conductivity.

- Rinse the conductivity cell with a small amount of the TBABI electrolyte and discard the rinsing.
- Fill the conductivity cell with the TBABI electrolyte, ensuring the electrodes are fully immersed and there are no air bubbles.
- Place the cell in a temperature-controlled environment and allow it to equilibrate to the desired temperature (e.g., 25 °C).
- Measure the conductivity. Record the value once it stabilizes.
- Repeat the measurement at various temperatures (e.g., 25 °C to 60 °C) to understand the temperature dependence of conductivity.

## B. Determination of the Electrochemical Stability Window (ESW)

### Equipment:

- Potentiostat
- Three-electrode electrochemical cell (including a working electrode [e.g., glassy carbon or platinum], a counter electrode [e.g., platinum wire], and a reference electrode [e.g., Ag/Ag<sup>+</sup> or Ag/AgCl]).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Electrolyte solution prepared as per Protocol 2

### Procedure:

- Assemble the three-electrode cell inside a glovebox, filling it with the TBABI electrolyte.
- Connect the electrodes to the potentiostat.
- Perform Cyclic Voltammetry (CV).[\[1\]](#)[\[4\]](#)
  - Start the potential sweep from the open-circuit potential (OCP).
  - First, sweep in the anodic (positive) direction at a scan rate of 10-50 mV/s until a sharp increase in current is observed, indicating electrolyte oxidation.

- In a separate experiment, start from the OCP and sweep in the cathodic (negative) direction until a sharp increase in current indicates electrolyte reduction.
- Define the ESW as the potential range between the onset of the anodic and cathodic currents. The current density cutoff for determining the limits is typically defined by the user (e.g., 0.1 or 1 mA/cm<sup>2</sup>).[\[2\]](#)
- Record the anodic and cathodic limits.

## Data Presentation

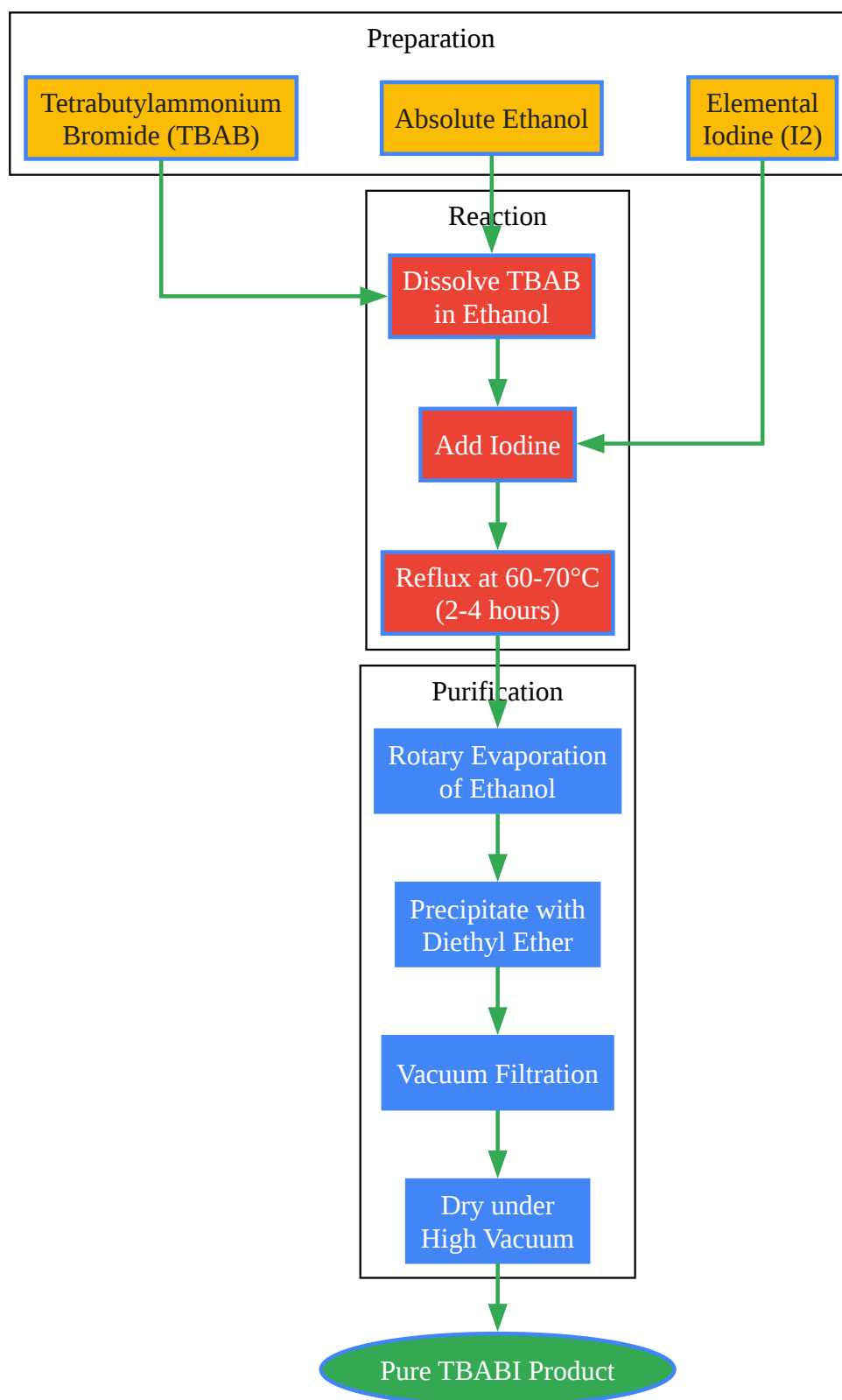
Quantitative data from the characterization experiments should be compiled for clear comparison.

Table 1: Physical and Electrochemical Properties of TBABI Electrolytes

Parameter	Solvent	Concentration (M)	Value	Units
Ionic Conductivity	Acetonitrile	0.1	[Experimental Data]	mS/cm
	Propylene Carbonate	0.1	[Experimental Data]	mS/cm
	Acetonitrile	0.5	[Experimental Data]	mS/cm
	Propylene Carbonate	0.5	[Experimental Data]	mS/cm
Electrochemical Window				
Anodic Limit vs. Ag/Ag <sup>+</sup>	Acetonitrile	0.1	[Experimental Data]	V
Cathodic Limit vs. Ag/Ag <sup>+</sup>	Acetonitrile	0.1	[Experimental Data]	V
Total Window	Acetonitrile	0.1	[Calculated Data]	V
Anodic Limit vs. Ag/Ag <sup>+</sup>	Propylene Carbonate	0.5	[Experimental Data]	V
Cathodic Limit vs. Ag/Ag <sup>+</sup>	Propylene Carbonate	0.5	[Experimental Data]	V

| Total Window | Propylene Carbonate | 0.5 | [Calculated Data] | V |

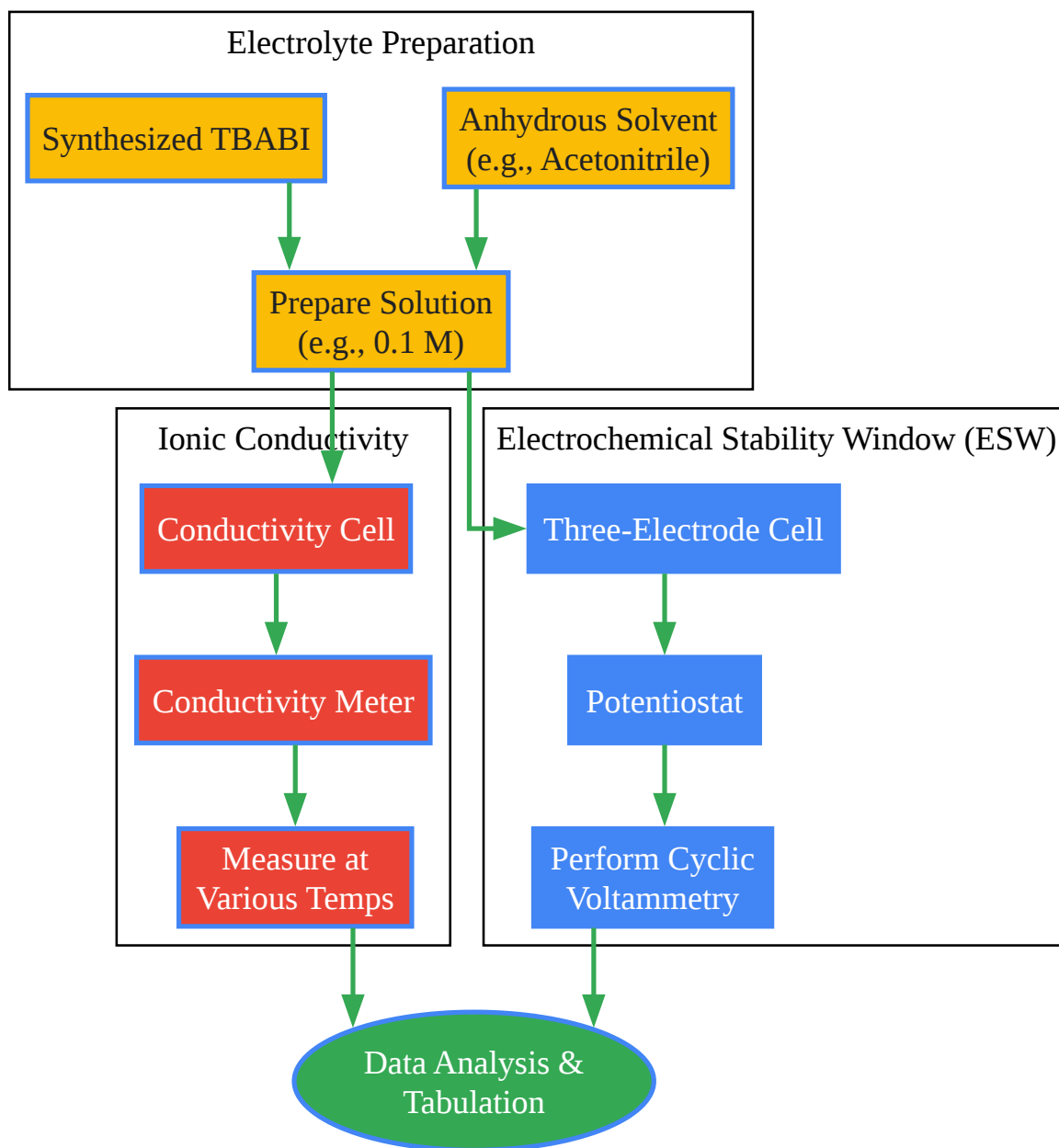
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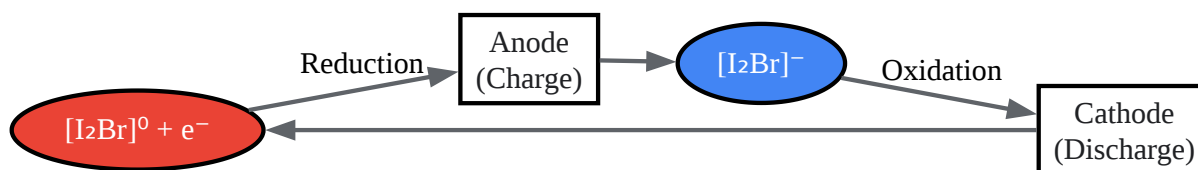
Caption: Workflow for the synthesis of **Tetrabutylammonium Bromodiiodide** (TBABI).





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Caption: Experimental workflow for electrochemical characterization of TBABI electrolyte.



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Caption: Postulated redox couple for the  $[I_2Br]^-$  anion in a battery system.

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